

Essential Safety and Operational Guide for Handling 4-Ethyl-2-methoxyphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol

Cat. No.: B7779866

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Ethyl-2-methoxyphenol** (CAS No. 2785-89-9), also known as 4-Ethylguaiacol. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

4-Ethyl-2-methoxyphenol is classified as a hazardous chemical. It is crucial to understand its primary hazards before handling:

- Acute Oral Toxicity: Harmful if swallowed.^[1]
- Skin Corrosion/Irritation: Causes skin irritation.^{[1][2]}
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.^{[1][2]}
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^{[1][2]}

The signal word for this chemical is Warning.^[1]

Quantitative Data Summary

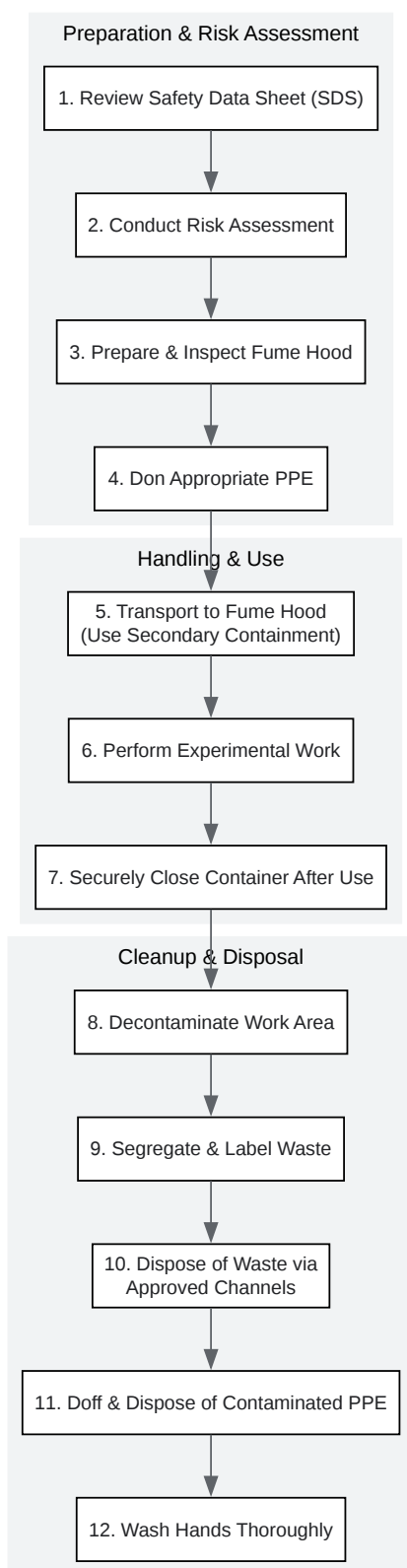
The following table summarizes key quantitative data for **4-Ethyl-2-methoxyphenol**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[1]
Molecular Weight	152.19 g/mol	[1]
CAS Number	2785-89-9	[1]
Appearance	Clear, colorless to light yellow liquid	[1][3]
Melting Point	15 °C / 59 °F	[1][2]
Boiling Point	234 - 236 °C / 453.2 - 456.8 °F	[4]
Flash Point	107 °C / 224.6 °F	[1][2]
Specific Gravity	1.058 g/cm ³ at 25 °C	[1][4]
Occupational Exposure Limits	Not established	[1][2]

Operational and Disposal Plans

A systematic approach to handling, from receipt of the chemical to its final disposal, is critical for safety and regulatory compliance.

Chemical Handling Workflow



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Caption: Workflow for handling **4-Ethyl-2-methoxyphenol**.

Procedural Guidance: Step-by-Step Engineering Controls

- Ventilation: Always handle **4-Ethyl-2-methoxyphenol** in a well-ventilated area. For all procedures that may generate vapors or mists, use a certified chemical fume hood.[\[2\]](#)[\[5\]](#)
- Safety Equipment: Ensure that an ANSI-approved eyewash station and safety shower are immediately accessible (within 10 seconds of travel time) in the work area.[\[3\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

PPE Category	Specifications and Rationale
Eye and Face Protection	Wear chemical safety goggles conforming to EN166 or NIOSH standards.[4] If there is a significant splash hazard, a face shield should be worn in addition to goggles.[2]
Skin and Body Protection	Wear a standard laboratory coat, fully buttoned. [3] For tasks with a higher risk of splashes, an impervious apron (e.g., neoprene or butyl rubber) is recommended.[3] Wear closed-toe shoes and long pants.[3]
Hand Protection	Handle with chemical-resistant gloves that have been inspected before use. Since specific breakthrough time data for 4-Ethyl-2-methoxyphenol is not readily available, it is best to follow guidelines for similar phenolic compounds. Neoprene or butyl gloves are recommended for extended contact.[2][3] For incidental contact, double-gloving with thicker nitrile gloves (≥ 8 mil) is a suitable alternative.[3] Always change gloves immediately after contamination.[4]
Respiratory Protection	If engineering controls are insufficient or during a large spill, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. Respirator use requires a formal respiratory protection program, including fit testing.[4]

Handling and Storage Protocol

- Safe Handling: Avoid contact with skin, eyes, and clothing.[2] Do not breathe vapors or mist. [1] Wash hands and any exposed skin thoroughly after handling.[1][2] Do not eat, drink, or smoke in the laboratory area.[1]

- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents, bases, acid anhydrides, and acid chlorides.[2][6] Keep the container tightly closed and store locked up.[1][4]

Spill Management

- Minor Spills (inside a fume hood):
 - Ensure appropriate PPE is worn.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, dry sand).
 - Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.
 - Decontaminate the spill area with soap and water.
- Major Spills:
 - Evacuate personnel from the immediate area.
 - Ensure the area is well-ventilated.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.

Waste Disposal Plan

- Chemical Waste: All waste containing **4-Ethyl-2-methoxyphenol** must be treated as hazardous waste. Collect it in a clearly labeled, sealed container compatible with the chemical.[6][7]
- Container Disposal: Empty containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[8]
- Regulatory Compliance: Dispose of all waste through an approved waste disposal plant, following all local, state, and federal regulations.[1][2][9][10]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[1][4]
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[1][4]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician immediately if you feel unwell.[1][4]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 4-Ethyl-2-methoxyphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7779866#personal-protective-equipment-for-handling-4-ethyl-2-methoxyphenol]

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